

A Comprehensive Technical Guide to 1-Bromopentane: Safety Data Sheet and Handling Precautions

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Compound of Interest

Compound Name: 1-Bromopentane

Cat. No.: B041390

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **1-Bromopentane** (n-amyl bromide), a common reagent in organic synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing risks associated with the use of this chemical.

Chemical Identification and Properties

1-Bromopentane is a colorless to light yellow liquid.[1][2] It is flammable and incompatible with strong oxidizing agents and strong bases.[3][4]

Table 1: Physical and Chemical Properties of **1-Bromopentane**

Property	Value
CAS Number	110-53-2[5]
Molecular Formula	C5H11Br[3]
Molar Mass	151.04 g/mol [2]
Appearance	Clear, colorless to faint yellow liquid[1]
Melting Point	-95 °C (lit.)[4]
Boiling Point	130 °C (lit.)[4]
Flash Point	31 °C (87.8 °F)[1][3]
Autoignition Temperature	206 °C (402.8 °F)[1]
Density	1.218 g/mL at 25 °C (lit.)[4]
Vapor Pressure	12.6 mmHg at 25°C[3][6]
Water Solubility	Insoluble[3]
Solubility	Soluble in alcohol, miscible with ether[3]

Hazard Identification and GHS Classification

1-Bromopentane is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Table 2: GHS Classification of **1-Bromopentane**

Category	Classification	Pictogram	Signal Word
Flammable Liquids	Category 3[7]	GHS02	Warning[2]
Skin Corrosion/Irritation	Category 2[7]	GHS07	Warning[2]
Serious Eye Damage/Eye Irritation	Category 2[7]	GHS07	Warning[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system) [7]	GHS07	Warning[2]
Hazardous to the Aquatic Environment (Long-term)	Category 2[8]	GHS09	Warning[9]

Hazard Statements:

- H226: Flammable liquid and vapor.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- H411: Toxic to aquatic life with long lasting effects.[8][9]

Precautionary Statements: A comprehensive list of precautionary statements can be found in various safety data sheets.[10] Key precautions include avoiding contact with skin and eyes, preventing inhalation of vapors, and keeping the substance away from ignition sources.[10]

Toxicology and Health Effects

Exposure to **1-Bromopentane** can cause irritation to the skin, eyes, and respiratory tract.[1] Ingestion may lead to gastrointestinal irritation.[1]

Table 3: Acute Toxicity Data for **1-Bromopentane**

Route	Species	Value
Oral (LD50)	Rat	1850 mg/kg[1]
Oral (LD50)	Mouse	1300 mg/kg[1]
Inhalation (LC50)	Rat	47600 mg/m ³ /2H[1][6]
Inhalation (LC50)	Mouse	21800 mg/m ³ /2H[1]

Handling and Storage Protocols

Proper handling and storage are paramount to ensure safety.

Handling:

- Work in a well-ventilated area.[1]
- Use spark-proof tools and explosion-proof equipment.[1]
- Ground and bond containers when transferring material to prevent static discharge.[1][2]
- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Keep away from heat, sparks, and open flames.[1]
- Store in a flammables area.[1][5]
- Incompatible materials include strong oxidizing agents and strong bases.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **1-Bromopentane**:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[1\]](#)
[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)
Impervious clothing and flame-retardant antistatic protective clothing are recommended.[\[7\]](#)
- Respiratory Protection: If ventilation is inadequate, use a respirator that follows OSHA respirator regulations or European Standard EN 149.[\[1\]](#)

Emergency Procedures

First-Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[\[1\]](#)
- Skin: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Get medical aid.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[\[1\]](#)

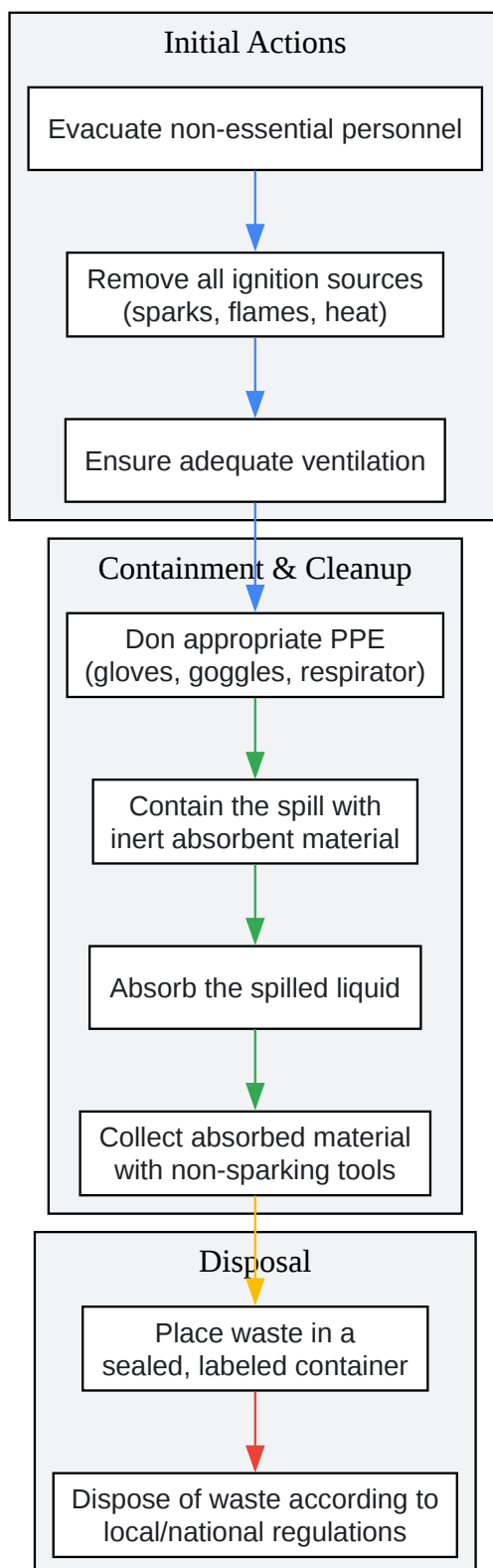
Fire-Fighting Measures:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[2\]](#) Do not use a heavy water stream.[\[2\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#) Vapors are heavier than air and may form explosive mixtures with air.

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel.[\[2\]](#) Use personal protective equipment.[\[5\]](#) Remove all sources of ignition.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[10\]](#)
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[1\]](#) Use non-sparking tools.[\[2\]](#)

Below is a logical workflow for handling a **1-Bromopentane** spill.



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Caption: Workflow for handling a **1-Bromopentane** spill.

Disposal Considerations

Dispose of **1-Bromopentane** and its containers in accordance with local, regional, and national regulations.[2] It is recommended to use a licensed disposal company.[10] Do not empty into drains.[3]

Transport Information

1-Bromopentane is regulated for transport.

- UN Number: 1993[9]
- Proper Shipping Name: FLAMMABLE LIQUID, N.O.S. (**1-Bromopentane**)[7]
- Transport Hazard Class: 3[2]
- Packing Group: III[7]

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling **1-Bromopentane**.

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